

Application Notes and Protocols for the Preparation of (-)-Fadrozole Stock Solution

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Compound of Interest

Compound Name: (-)-Fadrozole

Cat. No.: B10814682

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This document provides a comprehensive guide for the preparation of **(-)-Fadrozole** stock solutions for experimental use. It includes detailed protocols, solubility data, and storage recommendations to ensure the stability and efficacy of the compound in research applications.

Introduction

(-)-Fadrozole is a potent and selective nonsteroidal aromatase inhibitor.^{[1][2]} Aromatase is a key enzyme in the biosynthesis of estrogens, and its inhibition is a critical target in the research and treatment of estrogen-dependent cancers.^[1] Accurate and consistent preparation of **(-)-Fadrozole** stock solutions is paramount for reliable experimental outcomes.

This guide outlines the necessary steps to prepare stock solutions of both **(-)-Fadrozole** free base and its hydrochloride salt, which exhibits different solubility characteristics.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(-)-Fadrozole** and its hydrochloride salt is presented below.

Property	(-)-Fadrozole (Free Base)	(-)-Fadrozole Hydrochloride
Molecular Formula	$C_{14}H_{13}N_3$ ^[3]	$C_{14}H_{13}N_3 \cdot HCl$ ^{[3][4]}
Molecular Weight	223.27 g/mol ^{[1][2][3]}	259.73 g/mol ^{[3][5]}
Appearance	Crystalline solid ^[4]	White solid ^[5]
CAS Number	102676-47-1 ^[3]	102676-31-3 ^{[3][5]}

Solubility Data

The choice of solvent is critical for preparing a stable stock solution. The solubility of **(-)-Fadrozole** varies depending on whether it is in its free base or hydrochloride form.

Table 3.1: Solubility of **(-)-Fadrozole** (Free Base)

Solvent	Reported Solubility	Approximate Molar Concentration	Notes
DMSO	45 mg/mL ^[2] , ≥ 100 mg/mL ^[6]	~ 201.5 mM, ≥ 448 mM	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. ^{[2][6]}
Ethanol	45 mg/mL ^[2]	~ 201.5 mM	
Water	Insoluble ^{[2][6]}	-	

Table 3.2: Solubility of **(-)-Fadrozole** Hydrochloride

Solvent	Reported Solubility	Approximate Molar Concentration	Notes
DMSO	100 mg/mL ^[5] , 10 mg/mL ^{[4][7]} , >20 mg/mL ^[8]	385.02 mM ^[5]	Sonication is recommended to aid dissolution. ^[5]
Water	100 mg/mL ^[5]	385.02 mM ^[5]	Sonication is recommended. ^[5]
Ethanol	2 mg/mL ^{[4][7]}		
Dimethylformamide (DMF)	5 mg/mL ^{[4][7]}		
DMSO:PBS (pH 7.2) (1:2)	~0.3 mg/mL ^[4]		It is recommended to first dissolve in DMSO. ^[4]

Experimental Protocols

4.1. Materials and Equipment

- **(-)-Fadrozole** (free base or hydrochloride salt)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

4.2. Protocol for Preparing a **(-)-Fadrozole** Stock Solution in DMSO

This protocol is suitable for both the free base and hydrochloride forms, with DMSO being the most common and effective solvent.

- Determine the Desired Concentration: Based on experimental needs, calculate the required mass of **(-)-Fadrozole** and volume of DMSO.
- Weigh the Compound: Accurately weigh the calculated amount of **(-)-Fadrozole** powder in a sterile microcentrifuge tube or vial.
- Add Solvent: Carefully add the calculated volume of anhydrous DMSO to the vial containing the powder.
- Facilitate Dissolution:
 - Vortexing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
 - Sonication: If the compound does not readily dissolve, place the vial in an ultrasonic bath for short intervals until the solution is clear.[5][6]
 - Gentle Warming: Gentle warming can also aid dissolution, but care should be taken to avoid degradation.
- Visual Inspection: Ensure the final solution is clear and free of any visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes in sterile, light-protected (amber or foil-wrapped) vials.[9]

Storage and Stability

Proper storage is crucial to maintain the integrity of the **(-)-Fadrozole** stock solution.

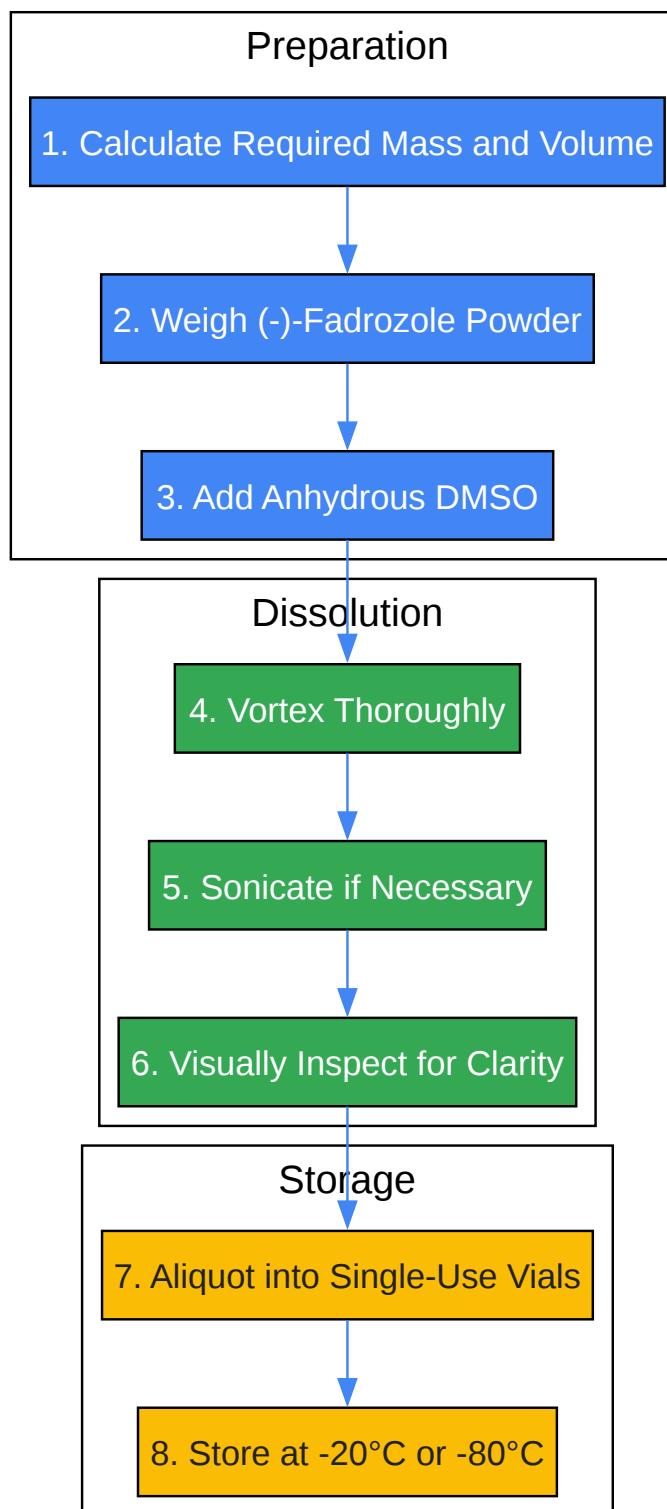
Form	Storage Condition	Duration
Solid Powder	-20°C, protected from light[2] [4]	≥ 4 years[4]
Stock Solution in DMSO	-80°C[2][5][9]	Up to 2 years[9][10]
-20°C[2][9]	Up to 1 year[9]	
Aqueous Solutions	Use immediately	Not recommended for storage[4]

Important Considerations:

- Light Sensitivity: **(-)-Fadrozole** should be protected from direct sunlight.[9] Use amber vials or wrap containers in aluminum foil.
- Hygroscopic DMSO: DMSO can absorb moisture, which may reduce the solubility of **(-)-Fadrozole**.[2][6] Use fresh, anhydrous DMSO for best results.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.[2][9]
- Incompatibilities: Avoid contact with strong acids, alkalis, and strong oxidizing/reducing agents.[9]

Visualizations

Workflow for Preparing (-)-Fadrozole Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for Preparing **(-)-Fadrozole** Stock Solution.

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